

Characterization Data for N1-Alkylated 4-Bromopyrazoles: A Comprehensive Comparison Guide

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Compound of Interest

Compound Name: 1-[2-(Benzyloxy)ethyl]-4-bromo-1H-pyrazol-3-amine

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Introduction & Strategic Context

N1-alkylated 4-bromopyrazoles are indispensable scaffolds in modern drug discovery, serving as versatile precursors for Suzuki-Miyaura cross-coupling and late-stage functionalization[1]. However, achieving high regioselectivity during N-alkylation and unambiguously characterizing the resulting regioisomers remain significant analytical challenges for synthetic chemists[2]. This guide provides an objective comparison of synthesis methodologies and analytical techniques, supported by quantitative experimental data, to establish a robust framework for pyrazole characterization.

Synthesis Methodologies: A Comparative Evaluation

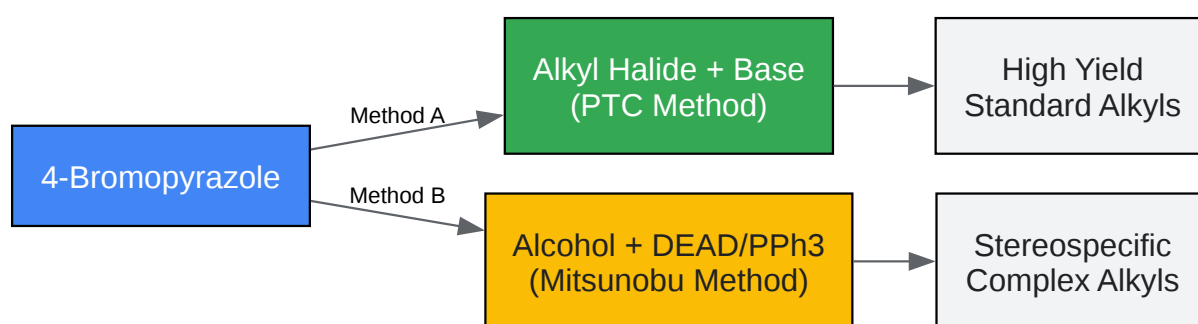
When comparing N-alkylation strategies for 4-bromopyrazole, the choice of methodology dictates both yield and regiochemical purity.

- Method A: Phase-Transfer Catalysis (PTC) Alkylation Utilizes a biphasic system (e.g., KOH/water and organic solvent) with a catalyst like tetrabutylammonium bromide (TBAB)[3].

Causality: TBAB shuttles the deprotonated pyrazolide anion into the organic phase, drastically increasing the nucleophilic attack rate on primary alkyl halides (like benzyl chloride)[3]. This method is highly scalable, cost-effective, and ideal for standard alkylations.

- Method B: Mitsunobu N-Alkylation Employs an alcohol, triphenylphosphine (PPh₃), and diethyl azodicarboxylate (DEAD). Causality: This method operates via strict

inversion of configuration. It is the superior alternative when utilizing complex, chiral secondary alcohols where basic conditions would cause elimination or racemization.



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Fig 1. Workflow comparison of standard basic alkylation versus Mitsunobu N-alkylation.

Quantitative Characterization Data

To establish a baseline for product performance, Table 1 and Table 2 summarize the physicochemical and spectroscopic properties of common N1-alkylated 4-bromopyrazoles. The downfield shift of the C3/C5 protons in the ngcontent-ng-c2699131324="" _ngghost-ng-c2339441298="" class="inline ng-star-inserted">

NMR spectrum compared to unsubstituted pyrazole is a direct consequence of the electron-withdrawing nature of the bromine atom at C4.

Table 1: Physicochemical Properties Comparison

Compound	Molecular Weight (g/mol)	Appearance	Melting Point (°C)
1-Methyl-4-bromo-1H-pyrazole	161.00[4]	Colorless liquid	N/A
1-Ethyl-4-bromo-1H-pyrazole	175.03	Pale yellow liquid	N/A
1-Benzyl-4-bromo-1H-pyrazole	237.10[5]	White solid[5]	51-52[5]

Table 2: Comparative NMR Data (

Compound	NMR (, ppm)	NMR (, ppm)
1-Methyl-4-bromo-1H-pyrazole	7.42 (s, 1H), 7.35 (s, 1H), 3.85 (s, 3H)	139.5, 129.2, 93.5, 39.8
1-Benzyl-4-bromo-1H-pyrazole	7.53 (s, 1H), 7.42-7.33 (m, 4H), 7.28-7.22 (m, 2H), 5.29 (s, 2H)[5]	140.4, 136.2, 129.8, 129.4, 128.8, 128.3, 93.9, 57.1[5]

Analytical Performance & Regiochemical Differentiation

Differentiating N1-alkylation from N2-alkylation (in asymmetric pyrazoles) or confirming the absence of C-alkylation requires orthogonal analytical techniques[2].

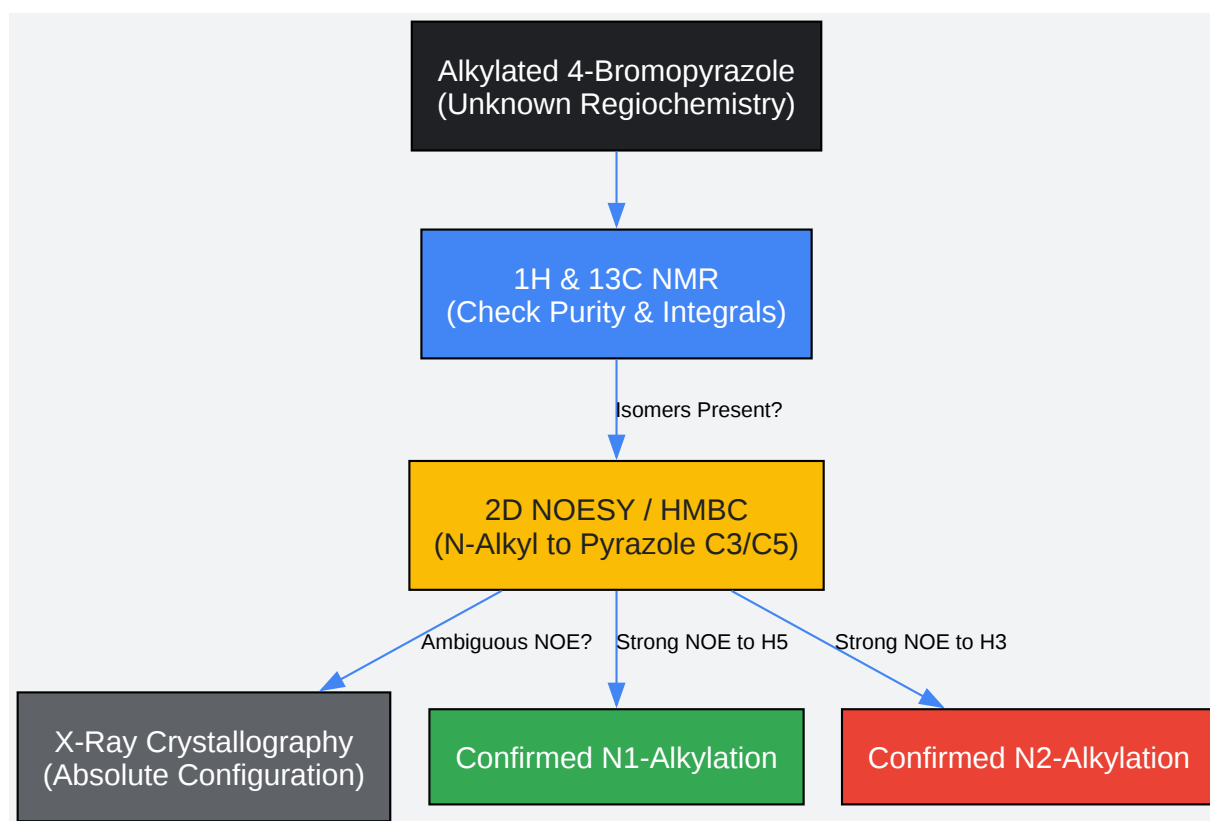
- 1D NMR (

,

): Provides baseline purity and confirms the integration of the N-alkyl group. However, 1D

NMR alone is often insufficient for absolute regiochemical assignment due to annular tautomerism and similar chemical environments[6].

- 2D NMR (HMBC & NOESY): The gold standard for solution-phase characterization. Causality: HMBC correlates the N-alkyl protons to the quaternary C3 or C5 carbons over three bonds ([6]). NOESY provides spatial correlation between the N-alkyl protons and the adjacent pyrazole ring proton, definitively assigning the substitution pattern[7].
- X-Ray Crystallography: Provides absolute solid-state configuration[2]. Causality: While definitive, it requires single-crystal growth, making it a lower-throughput alternative compared to 2D NMR[2].



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Fig 2. Analytical decision tree for determining pyrazole N-alkylation regiochemistry.

Self-Validating Experimental Protocols

Protocol A: Synthesis of 1-Benzyl-4-bromo-1H-pyrazole via PTC[3]

- Reagent Charging: To a 100 mL round-bottom flask, add 4-bromopyrazole (4.41 g, 30 mmol), tetrabutylammonium bromide (484 mg, 1.5 mmol), and potassium hydroxide pellets (3.37 g, 60 mmol)[3].
- Alkylation: Add benzyl chloride (3.80 g, 30 mmol) dropwise[3].
- Agitation: Ultrasonicate or stir vigorously for 15 minutes to overnight[3]. Causality: PTC requires a high interfacial area for the biphasic transfer of the pyrazolide anion into the organic phase to react with the electrophile.
- Self-Validation (In-Process Control): Monitor the reaction by TLC (Hexane:EtOAc 4:1). The disappearance of the lower 4-bromopyrazole spot confirms reaction completion.
- Quenching & Workup: Add 1 mL of 10% HCl[5]. Causality: Neutralizes excess KOH and prevents base-catalyzed degradation during workup. Extract with ethyl acetate, wash with deionized water, and dry over anhydrous [5].
- Purification: Filter off the drying agent, concentrate under reduced pressure, and purify via silica gel flash chromatography (Hexane:EtOAc 10:1)[5].

Protocol B: 2D NMR (HMBC) Acquisition for Regiochemical Validation[7]

- Sample Preparation: Dissolve ~15-20 mg of the purified product in 0.6 mL of in a standard 5 mm NMR tube[6].
- Standard Acquisition: Acquire standard

and

spectra to establish the F2 and F1 spectral windows[6].

- HMBC Setup: Select the HMBC pulse sequence (e.g., hmbcgp1pndqf on Bruker systems)[6]. Optimize the experiment for an average long-range coupling constant (

) of 8 Hz. Causality: 8 Hz is the standard average for 2-3 bond carbon-proton couplings in heteroaromatic systems, ensuring maximum cross-peak intensity.

- Self-Validation (Data Interpretation): Analyze the 2D contour plot. A cross-peak between the benzyl ngcontent-ng-c2699131324="" _nghost-ng-c2339441298="" class="inline ng-star-inserted">

protons (

5.29) and the pyrazole C3/C5 carbons (

140.4, 129.8) definitively proves N-alkylation over C-alkylation.

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